

# How to avoid the oxidation of Diludine during storage?

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## **Technical Support Center: Diludine Stability**

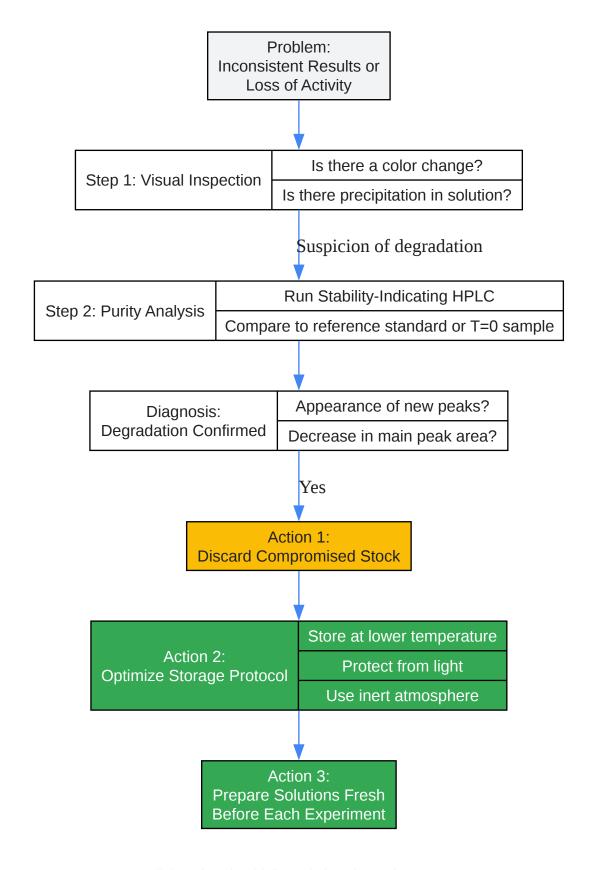
This guide provides researchers, scientists, and drug development professionals with answers to frequently asked questions and troubleshooting advice regarding the stability and storage of **Diludine** (Diethyl 1,4-dihydro-2,6-dimethyl-3,5-pyridinedicarboxylate).

## Frequently Asked Questions (FAQs)

Q1: What is **Diludine**, and why is it prone to oxidation?

A1: **Diludine**, also known as a Hantzsch ester, is a 1,4-dihydropyridine (DHP) derivative.[1][2] [3] The 1,4-dihydropyridine ring is chemically unstable and susceptible to oxidation. The primary degradation pathway is the aromatization of the dihydropyridine ring to form its corresponding pyridine derivative.[3][4][5] This oxidation process results in a complete loss of the compound's intended pharmacological activity.[4]





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